

Application Notes and Protocols for the Quantification of Ssj-183 in Plasma

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Compound of Interest

Compound Name: Ssj-183

Cat. No.: B611009

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Introduction

Ssj-183 is a promising benzo[α]phenoxazine-based antimalarial lead compound that has demonstrated potent in vitro and in vivo activity against *Plasmodium falciparum*, including drug-resistant strains.[1][2][3] Its rapid onset of action and favorable pharmacokinetic profile, with a half-life of approximately 10 hours in mice, make it a strong candidate for further development. [1][2] Accurate and precise quantification of **Ssj-183** in plasma is crucial for pharmacokinetic studies, dose-response relationship assessments, and overall clinical development.

This document provides detailed application notes and protocols for the determination of **Ssj-183** concentration in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), the gold-standard for small molecule bioanalysis.[4][5]

Principle of the Method

The method described herein utilizes protein precipitation for sample cleanup, followed by chromatographic separation on a C18 reverse-phase column and detection by a triple quadrupole mass spectrometer operating in Selected Reaction Monitoring (SRM) mode.[5][6] An internal standard (IS) is used to ensure accuracy and precision by correcting for variability during sample processing and analysis.

Data Presentation

The following tables summarize the expected quantitative performance of the LC-MS/MS method for **Ssj-183**, based on typical validation parameters for similar small molecule assays in plasma.^{[7][8][9]}

Table 1: Calibration Curve Parameters

Parameter	Value
Calibration Model	Linear
Weighting	1/x ²
Correlation Coefficient (r ²)	≥ 0.995
Calibration Range	1 - 1000 ng/mL

Table 2: Lower Limit of Quantification (LLOQ)

Parameter	Value
LLOQ Concentration	1 ng/mL
Accuracy at LLOQ	80 - 120%
Precision at LLOQ (%CV)	≤ 20%

Table 3: Accuracy and Precision

Quality Control (QC) Level	Concentration (ng/mL)	Intra-day Accuracy (%)	Intra-day Precision (%CV)	Inter-day Accuracy (%)	Inter-day Precision (%CV)
Low QC	3	95 - 105	≤ 10	93 - 107	≤ 12
Medium QC	100	97 - 103	≤ 8	96 - 104	≤ 9
High QC	800	98 - 102	≤ 5	97 - 103	≤ 7

Experimental Protocols

Materials and Reagents

- **Ssj-183** reference standard
- Internal Standard (IS) (e.g., a structurally similar and stable isotope-labeled compound)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid (FA), LC-MS grade
- Ammonium formate, LC-MS grade
- Ultrapure water
- Control human plasma (K2-EDTA)

Equipment

- Liquid Chromatography system (e.g., Agilent 1200 series, Waters Acquity UPLC)
- Triple quadrupole mass spectrometer (e.g., Sciex API 4000, Waters Xevo TQ-S)
- Analytical balance
- Vortex mixer
- Centrifuge
- Calibrated pipettes
- Autosampler vials

Protocol 1: Sample Preparation (Protein Precipitation)

- Label autosampler vials for calibration standards, quality controls (QCs), and unknown plasma samples.

- Spike control plasma with known concentrations of **Ssj-183** to prepare calibration standards and QCs.
- To 50 µL of plasma sample (standard, QC, or unknown) in a microcentrifuge tube, add 150 µL of cold acetonitrile containing the internal standard (e.g., at 100 ng/mL).
- Vortex the mixture for 30 seconds to precipitate plasma proteins.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject 5 µL of the supernatant into the LC-MS/MS system.

Protocol 2: LC-MS/MS Analysis

Liquid Chromatography Conditions:

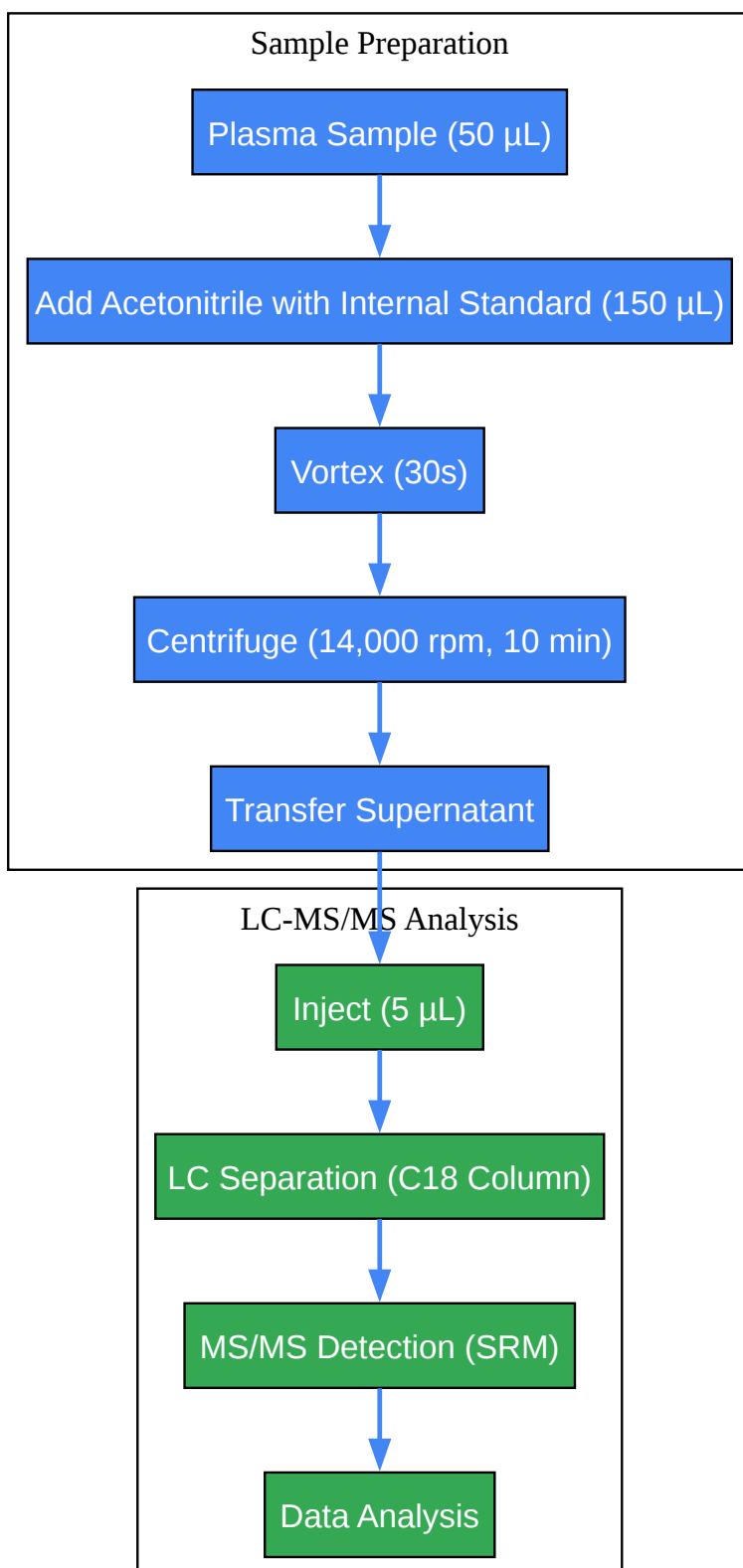
- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm particle size)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-1 min: 10% B
 - 1-5 min: 10-90% B
 - 5-6 min: 90% B
 - 6-6.1 min: 90-10% B
 - 6.1-8 min: 10% B (re-equilibration)
- Column Temperature: 40°C

- Injection Volume: 5 μ L

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Selected Reaction Monitoring (SRM)
- Ion Source Temperature: 500°C
- IonSpray Voltage: 5500 V
- Curtain Gas: 30 psi
- Collision Gas (CAD): 8 psi
- SRM Transitions (Hypothetical - requires optimization for **Ssj-183**):
 - **Ssj-183**: Precursor ion (Q1) m/z \rightarrow Product ion (Q3) m/z
 - Internal Standard: Precursor ion (Q1) m/z \rightarrow Product ion (Q3) m/z
- Dwell Time: 100 ms per transition

Visualizations



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Caption: Experimental workflow for **Ssj-183** quantification in plasma.



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Caption: Simplified proposed mechanism of action of **Ssj-183**.

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